

Physical characteristics of Ethyl (E)-2-hexenoate (boiling point, density)

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Compound of Interest

Compound Name: Ethyl (E)-2-hexenoate

Cat. No.: B153350

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Physical Characteristics of Ethyl (E)-2-hexenoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical characteristics of **Ethyl (E)-2-hexenoate**, specifically its boiling point and density. The information is presented to support research, drug development, and quality control activities where this compound is utilized.

Core Physical Properties

Ethyl (E)-2-hexenoate is a colorless liquid with a fruity, sweet, or floral aroma. Its primary physical characteristics, boiling point and density, are summarized below. These values are critical for a variety of laboratory and industrial applications, including purification by distillation, reaction condition optimization, and formulation development.

Data Presentation: Physical Properties of Ethyl (E)-2-hexenoate

Physical Property	Value	Conditions
Boiling Point	167.00 to 174.00 °C	@ 760.00 mm Hg[1][2]
182.00 to 183.00 °C	@ 760.00 mm Hg[3]	
110.00 to 111.00 °C	@ 10.00 mm Hg[3]	
123-126 °C	@ 12 mm Hg[4]	
Density	0.89500 to 0.90500 g/cm ³	@ 20.00 °C[1]
0.95 g/cm ³	@ 25 °C[5]	
0.89400 to 0.90000 g/cm ³	@ 25.00 °C[3]	
0.8986 g/cm ³	Not Specified[6][7][8]	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of boiling point and density for a liquid organic compound such as **Ethyl (E)-2-hexenoate**.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube or fusion tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount (approximately 0.5-1 mL) of **Ethyl (E)-2-hexenoate** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is securely attached to the thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The entire assembly is clamped and immersed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring that the sample is fully submerged.
- The side arm of the Thiele tube is gently and uniformly heated.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- The heating is continued until a rapid and continuous stream of bubbles is observed. At this point, the heating is stopped.
- The liquid in the bath is allowed to cool slowly while being stirred.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. This temperature is recorded from the thermometer.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a close-fitting ground glass stopper with a fine bore through its center, which allows for the measurement of a precise volume of liquid.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance

- Constant temperature water bath
- Thermometer (calibrated)

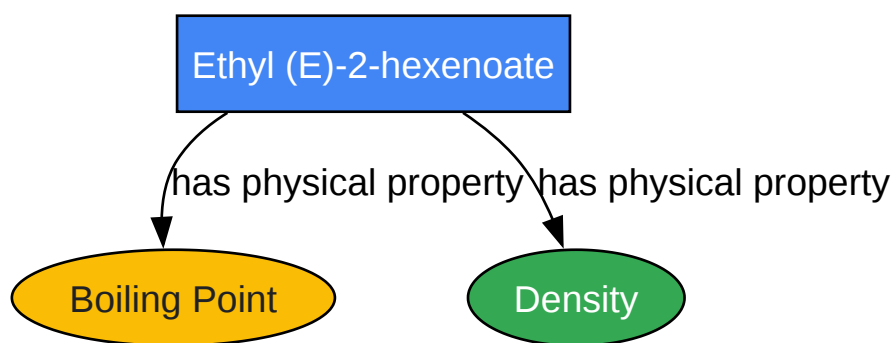
Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately determined using an analytical balance (m_{empty}).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., at 20.0 °C or 25.0 °C) until it reaches thermal equilibrium.
- The volume of the pycnometer is precisely adjusted by removing any excess water that has expanded through the capillary in the stopper. The outside of the pycnometer is carefully dried.
- The mass of the pycnometer filled with water is determined (m_{water}).
- The pycnometer is emptied, thoroughly dried, and then filled with **Ethyl (E)-2-hexenoate**.
- The same procedure of thermal equilibration in the constant temperature water bath is followed.
- The mass of the pycnometer filled with the sample is determined (m_{sample}).
- The density of the **Ethyl (E)-2-hexenoate** is calculated using the following formula:

Density of sample = $[(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] \times \text{Density of water at the experimental temperature.}$

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties.



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Relationship between **Ethyl (E)-2-hexenoate** and its physical properties.

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